

In-Depth Technical Guide to 1-Bromo-3-butoxy-5-nitrobenzene

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Compound of Interest

Compound Name: 1-Bromo-3-butoxy-5-nitrobenzene

Cat. No.: B8028154

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Bromo-3-butoxy-5-nitrobenzene**, a valuable chemical intermediate for researchers and professionals in drug development and organic synthesis. This document details available suppliers, physicochemical data, an adapted experimental protocol for its synthesis, and a logical workflow for sourcing and quality control.

Core Compound Information

1-Bromo-3-butoxy-5-nitrobenzene is an aromatic organic compound characterized by a benzene ring substituted with a bromine atom, a butoxy group, and a nitro group. The relative positions of these functional groups make it a versatile building block in the synthesis of more complex molecules, particularly in the development of novel pharmaceutical and agrochemical compounds.

Key Physicochemical Data: A summary of the key properties of **1-Bromo-3-butoxy-5-nitrobenzene** is presented below.

Property	Value
CAS Number	1881321-83-0
Molecular Formula	C ₁₀ H ₁₂ BrNO ₃
Molecular Weight	274.11 g/mol
Appearance	(Typically a solid or oil)
Purity	(Supplier-dependent, e.g., ≥98%)

Chemical Suppliers

The availability of **1-Bromo-3-butoxy-5-nitrobenzene** can be limited, with specialized chemical suppliers being the primary source. A summary of an identified supplier is provided below. Researchers are advised to contact suppliers directly for the most current information on availability, purity, and pricing.

Supplier	CAS Number	Product Code	Purity	Available Quantities
BLDpharm	1881321-83-0	(Not specified)	≥98%	Contact for details

Note: This table is based on publicly available data and may not be exhaustive. Direct inquiry with chemical suppliers is recommended for procurement.

Experimental Protocols

A specific, peer-reviewed synthesis protocol for **1-Bromo-3-butoxy-5-nitrobenzene** is not readily available in the public domain. However, a general method for the bromination of a similar nitroaromatic compound, nitrobenzene, can be adapted. The following is an adapted protocol based on the synthesis of m-bromonitrobenzene.

Adapted Synthesis of **1-Bromo-3-butoxy-5-nitrobenzene**

Disclaimer: This is an adapted protocol and has not been optimized for the synthesis of **1-Bromo-3-butoxy-5-nitrobenzene**. It should be performed by trained professionals with appropriate safety precautions.

Objective: To synthesize **1-Bromo-3-butoxy-5-nitrobenzene** via the bromination of 1-butoxy-3-nitrobenzene.

Materials:

- 1-butoxy-3-nitrobenzene
- 5,5-dimethyl-1,3-dibromohydantoin (DBDMH)
- Concentrated sulfuric acid
- Methanol
- Water
- Flask with stirrer, condenser, and thermometer

Procedure:

- In a flask equipped with a stirrer, condenser, and thermometer, add concentrated sulfuric acid.
- Cool the flask to below 40°C.
- Slowly add 1-butoxy-3-nitrobenzene to the sulfuric acid while stirring.
- Once the addition is complete, add 5,5-dimethyl-1,3-dibromohydantoin in portions, maintaining the temperature below 40°C.
- After the addition of the brominating agent is complete, continue to stir the reaction mixture.
- Upon completion of the reaction (monitored by TLC or GC-MS), carefully quench the reaction by pouring the mixture into ice water.

- The crude product may precipitate or form an oil. If it is a solid, filter the product. If it is an oil, separate the organic layer.
- Wash the crude product with water to remove any remaining acid.
- Recrystallize the crude product from methanol to afford purified **1-Bromo-3-butoxy-5-nitrobenzene**.

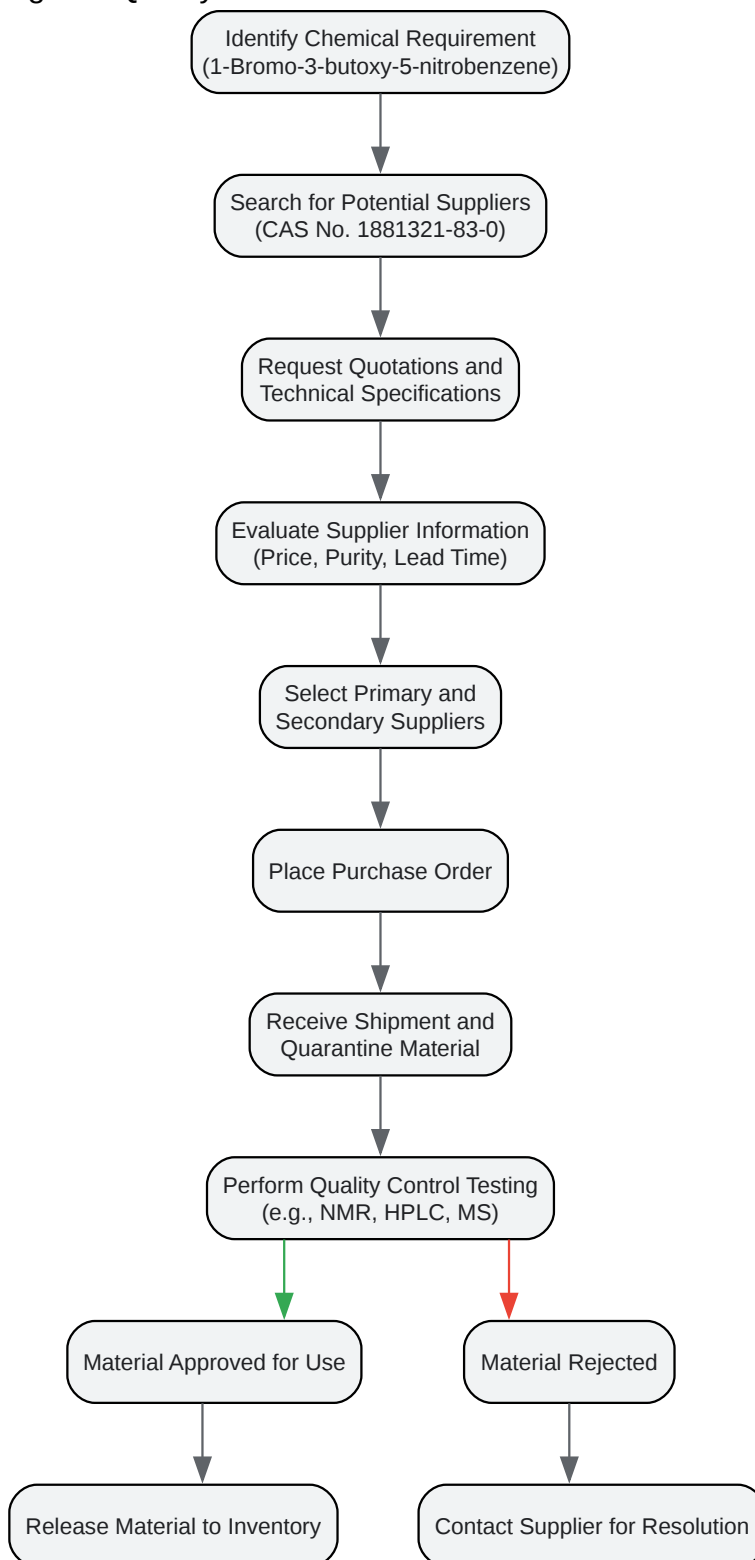
Work-up and Purification:

- The work-up procedure involves neutralizing the acidic reaction mixture and extracting the product. The choice of solvent for extraction will depend on the physical state of the product.
- Purification by recrystallization is a standard method for solid products. Column chromatography may be necessary for oils or to achieve higher purity.

Sourcing and Quality Control Workflow

The following diagram illustrates a logical workflow for the sourcing and quality control of a chemical intermediate like **1-Bromo-3-butoxy-5-nitrobenzene**. This process is crucial for ensuring the quality and consistency of raw materials in research and development.

Sourcing and Quality Control Workflow for Chemical Intermediates

[Click to download full resolution via product page](#)*Sourcing and Quality Control Workflow*

This technical guide provides a foundational understanding of **1-Bromo-3-butoxy-5-nitrobenzene** for its application in scientific research and drug development. For further details, direct engagement with chemical suppliers and consultation of synthetic chemistry literature is recommended.

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